

# Application Notes: Calcium Nitrate Tetrahydrate in Concrete Admixtures Research

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## Compound of Interest

Compound Name: Calcium nitrate tetrahydrate

Cat. No.: B083963

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## Introduction

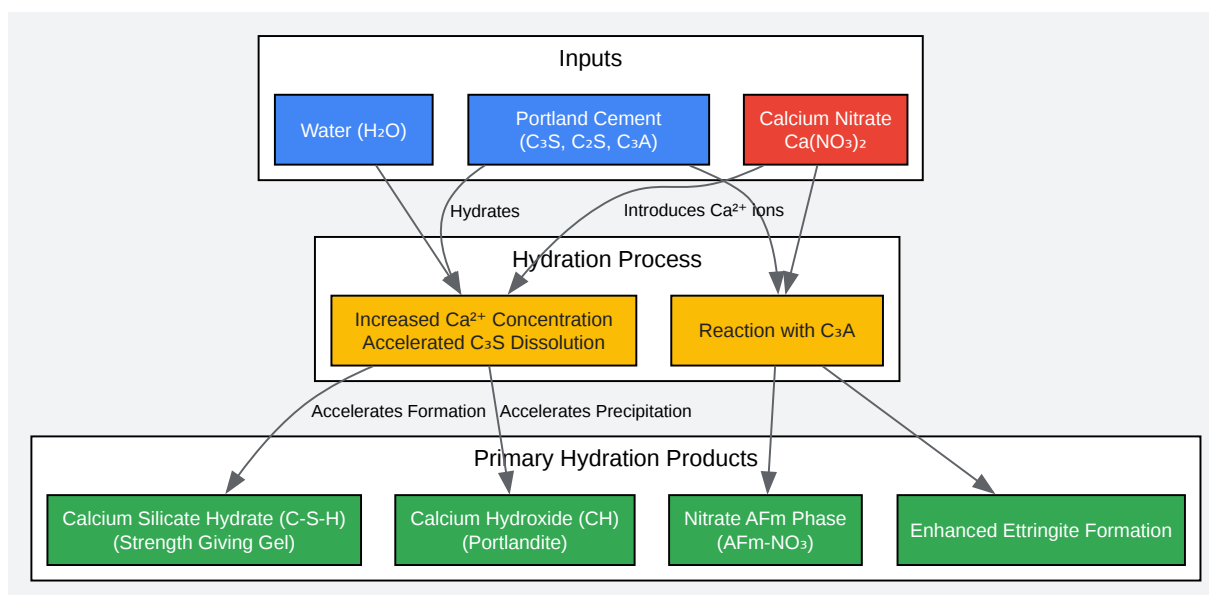
Calcium nitrate, particularly in its tetrahydrate form ( $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ ), is a highly soluble inorganic salt increasingly utilized as a multifunctional admixture in concrete technology.[1] Unlike traditional chloride-based accelerators, calcium nitrate is a non-chloride admixture, making it a safer alternative for reinforced concrete as it does not promote the corrosion of steel reinforcement.[1][2] Its primary functions include accelerating the setting and hardening of concrete, especially in cold weather conditions, enhancing strength development, and acting as a corrosion inhibitor.[3][4][5] These properties make it a valuable tool for researchers and engineers aiming to optimize concrete performance, ensure project timelines in challenging environments, and improve the durability of concrete structures.[2]

## Mechanism of Action

Calcium nitrate's efficacy as a concrete admixture stems from its influence on the hydration process of Portland cement. The dissolution of calcium nitrate in the mix water increases the concentration of calcium ions ( $\text{Ca}^{2+}$ ).[6] This elevated calcium concentration accelerates the hydration of the primary cement compounds, particularly alite ( $\text{C}_3\text{S}$ ), by shortening the time needed to reach supersaturation with respect to calcium hydroxide (portlandite).[6][7] This leads to a faster precipitation of calcium hydroxide and the principal binding agent, calcium silicate hydrate (C-S-H) gel, which is responsible for concrete's strength.[1][8]

Furthermore, calcium nitrate interacts with the aluminate phases in cement. It enhances the formation of ettringite and promotes the creation of a nitrate-containing AFm phase ( $\text{AFm-NO}_3$ ),

which is more stable than the sulfate equivalent.[7][9] This alteration in the hydration products contributes to the overall acceleration and modified microstructure of the hardened cement paste.



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**Caption:** Mechanism of calcium nitrate in cement hydration.

## Key Applications & Effects

- **Set Acceleration:** Calcium nitrate is an effective set accelerator, reducing the initial and final setting times of concrete.[3][10] This is particularly beneficial for reducing finishing times, allowing for earlier removal of formwork, and compensating for the retarding effects of other admixtures like plasticizers.[3][4] Dosages for set acceleration are typically in the lower range, from 0.2% to 1.5% by weight of cement.[4][11]
- **Cold Weather Concreting (Antifreeze):** In low temperatures, the hydration of cement slows significantly, and if the water in the mix freezes, it can cause irreversible damage to the concrete's microstructure.[2] Calcium nitrate addresses this in two ways: it accelerates the hydration reaction, generating heat more quickly and helping the concrete gain strength

before it can freeze, and it acts as an antifreeze by lowering the freezing point of the mix water.[2] This allows for concrete placement in temperatures down to -5°C or lower, with dosages typically ranging from 1.5% to 4%.[2][8]

- **Strength Enhancement:** By promoting a more rapid and efficient hydration process, calcium nitrate enhances the early strength development of concrete.[3] This is crucial for projects requiring a quick turnaround.[3] Many studies also report a moderate increase in long-term compressive strength, which is attributed to modifications in the C-S-H gel structure and changes in porosity.[4][7][12]
- **Corrosion Inhibition:** While its primary role is often acceleration, calcium nitrate also functions as a corrosion inhibitor for steel reinforcement.[1][3] It helps to passivate the steel surface, offering protection against chloride-induced corrosion. This application typically requires higher dosages, often in the range of 3% to 4% or more.[4]

## Data Presentation

The following tables summarize quantitative data from various studies on the effect of calcium nitrate on concrete properties.

Table 1: Effect of Calcium Nitrate on Setting Time of Concrete and Mortar

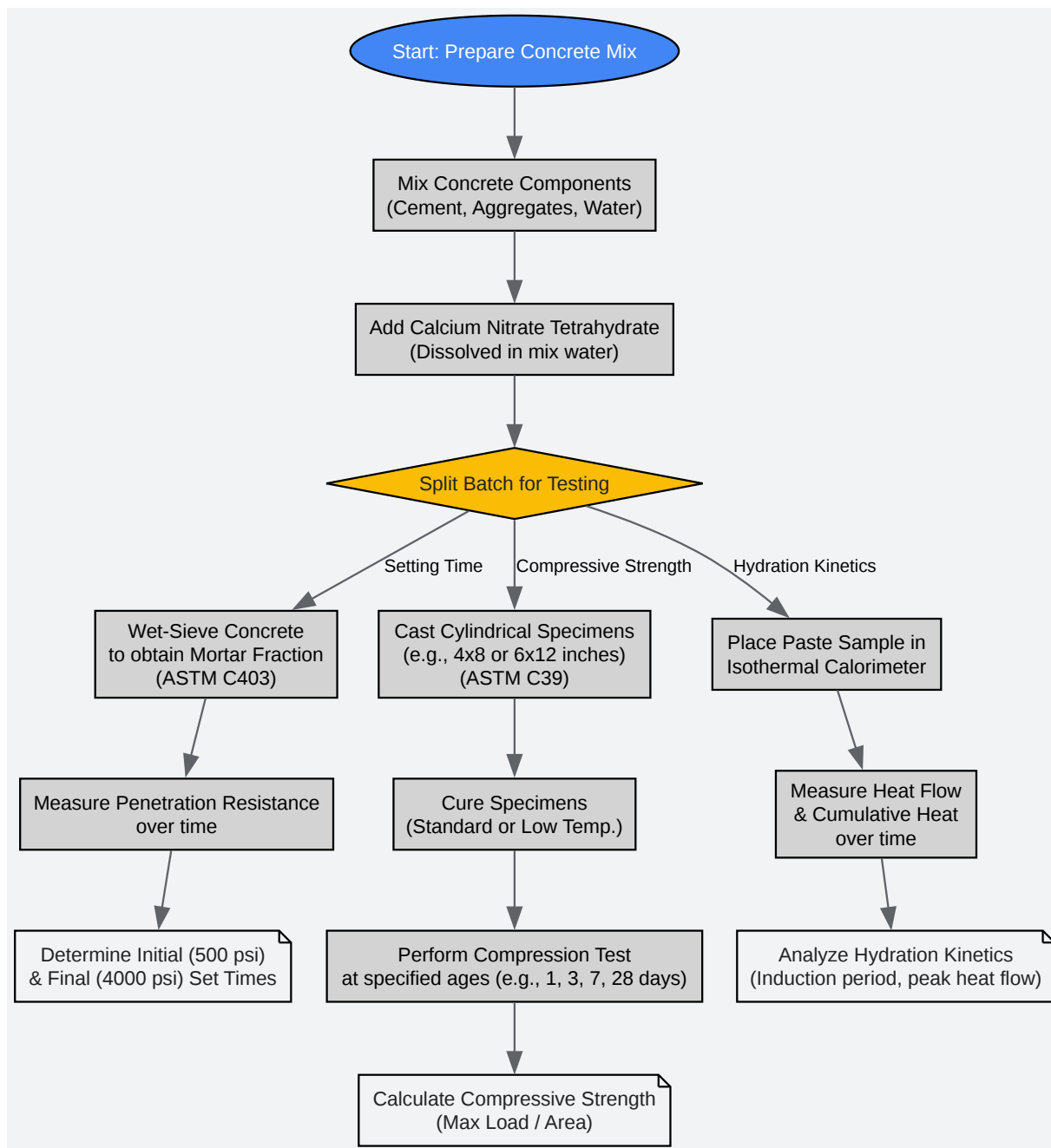
Cement Type	Curing Temp. (°C)	Ca(NO <sub>3</sub> ) <sub>2</sub> Dosage (% by cement weight)	Effect on Initial Setting Time	Reference(s)
CEM I 42.5 R	5	1%	Reduced by 61 minutes	<a href="#">[13]</a>
CEM I 42.5 R	5	3%	Reduced by 81% compared to control	<a href="#">[13]</a>
CEM I 42.5 R	0	1%	Reduced by 110 minutes	<a href="#">[13]</a>
CEM I 42.5 R	-5	3%	Shortened by ~40%	<a href="#">[13]</a>
Portland-Limestone (R Type)	5	3%	Reduced by 7.4 times compared to control	<a href="#">[11]</a>
Portland-Limestone (N Type)	5	3%	Reduced by 3.5 times compared to control	<a href="#">[11]</a>

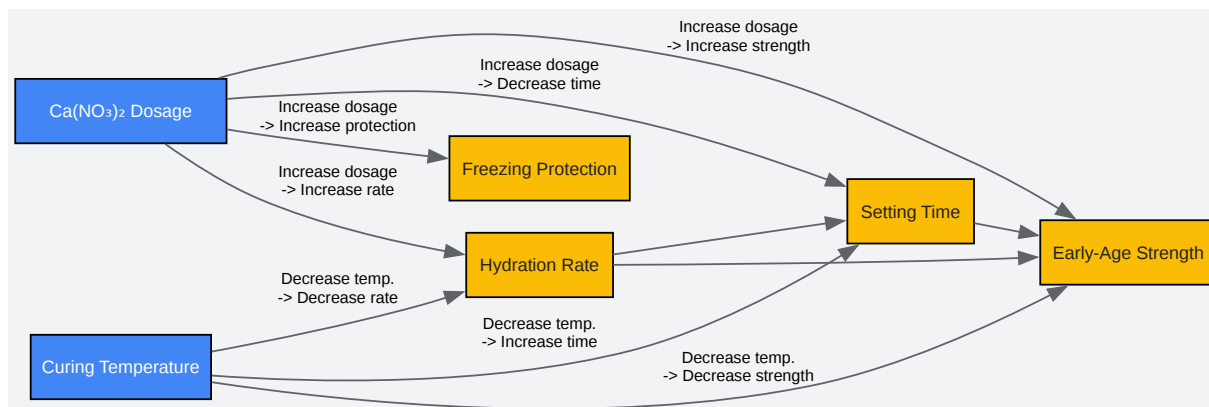
Table 2: Effect of Calcium Nitrate on Compressive Strength of Concrete

Curing Conditions	Age (Days)	Ca(NO <sub>3</sub> ) <sub>2</sub> Dosage (% by cement weight)	Change in Compressive Strength	Reference(s)
Initial 2 days at 0°C, then 20°C	2	0.5%	+45.6% increase	[13]
Initial 2 days at 0°C, then 20°C	28	0.5%	+8.7% increase	[13]
Initial 2 days at -5°C, then 20°C	28	3%	Strength was 2.5 times higher than control mix cured under the same conditions	[13]
Cured at 20°C	28	1%	+11.4% increase	[13]
White Portland Cement, Cured at 20°C	7	1%	Increased from 29 MPa (control) to 37 MPa	[12]
White Portland Cement, Cured at 20°C	28	1%	Increased from 35 MPa (control) to 44 MPa	[12]
Cured at -5°C, -10°C, -15°C, -20°C (vs. control at same temp)	7, 14, 28	6%	Increased strength by 24% to 964% depending on temperature and age, ensuring strength development	[14]

## Experimental Protocols

Detailed methodologies for key experiments are provided below. Researchers should always consult the latest version of the referenced standards.





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